

# Delphinidin 3-glucoside chloride apoptosis induction vs chemotherapy drugs

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## Compound Focus: Delphinidin 3-glucoside chloride

CAS No.: 6906-38-3

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## Apoptosis Induction and Anticancer Mechanisms of Delphinidin 3-Glucoside

The following table summarizes the key experimental findings on the mechanisms and effects of **Delphinidin 3-glucoside chloride** (D3G) from in vitro and in vivo studies.

Aspect	Experimental Findings for Delphinidin 3-Glucoside	Model System	References
General Cell Death Mechanisms	Induces mitochondrial dysfunction; activates caspase cascades; modulates pro/anti-apoptotic proteins (e.g., ↑Bax, ↓Bcl-2).	Preclinical models (in vitro, in vivo)	[1] [2]
Targeted Signaling & Pathways	Inhibits EGFR (IC50: 2.37 μM); modulates pAKT/IRF1/HOTAIR pathway; downregulates immune checkpoints PD-1/PD-L1.	HUVECs, breast cancer cells, B-cell chronic lymphocytic leukemia (B CLL)	[3] [4] [5]

Aspect	Experimental Findings for Delphinidin 3-Glucoside	Model System	References
Quantitative Cytotoxicity (IC50)	<b>HCT-116 (Colorectal Cancer):</b> 396 µg/mL; <b>HT-29 (Colorectal Cancer):</b> 329 µg/mL; <b>B CLL Cells:</b> Induces apoptosis at 30-100 µM.	Human cancer cell lines	[3] [4] [5]
In Vivo Efficacy	Dose of <b>40 mg/kg/day</b> (oral gavage) for 25 days inhibited tumor growth in MDA-MB-231 breast cancer xenograft mouse models.	Athymic BALB/c mice	[4] [5]

## Common Apoptosis Detection Protocols

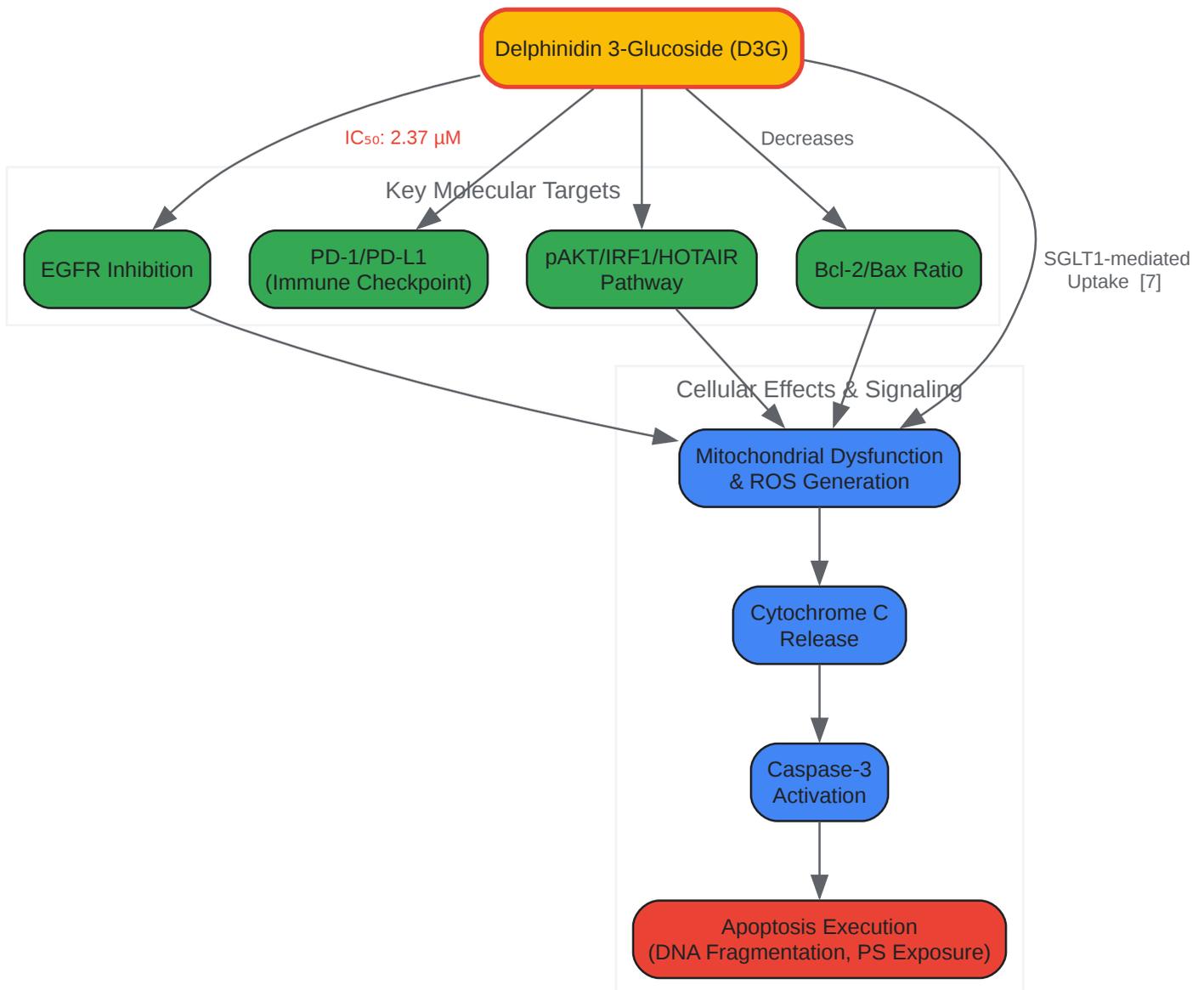
To experimentally verify the induction of apoptosis, researchers use several standard laboratory protocols. The table below outlines two foundational methods.

Protocol	Key Principle	Key Reagents/Steps
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| **Annexin V / Propidium Iodide (PI) Staining** | Detects **phosphatidylserine (PS)** exposure on the outer leaflet of the cell membrane (early apoptosis) and loss of membrane integrity (necrosis). | 1. Harvest and wash cells. 2. Incubate with **Annexin V-FITC** and **PI** in binding buffer for 15 min in the dark. 3. Analyze by flow cytometry within 1 hour. [6] [7] | | **TUNEL Assay (Terminal deoxynucleotidyl transferase dUTP Nick End Labeling)** | Detects **DNA fragmentation**, a hallmark of late-stage apoptosis, by labeling strand breaks with fluorescent nucleotides. | 1. Fix cells with **paraformaldehyde**. 2. Permeabilize cells with detergent. 3. Incubate with TdT enzyme and labeled nucleotides to tag DNA breaks. 4. Analyze by flow cytometry or microscopy. [6] |

## Molecular Pathways of Apoptosis Induction

The diagram below integrates findings from the search results to illustrate the multi-targeted approach through which Delphinidin 3-glucoside is reported to induce apoptosis in cancer cells.



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## Interpretation and Current Research Status

- **Mechanistic Context:** The diagram shows that D3G acts on multiple fronts, unlike some single-target chemotherapy drugs. Its reported ability to inhibit immune checkpoints like PD-L1 suggests a potential dual mechanism: directly killing cancer cells while potentially helping the immune system recognize the tumor [3].

- **Research Phase:** It is crucial to note that the data presented here, including mechanism and efficacy, is from **preclinical studies** (in vitro and animal models). The concentrations and doses shown are experimental and their relevance to human treatment is not yet established [1] [2].
- **Comparison with Chemotherapy:** A direct, quantitative side-by-side comparison with standard chemotherapy drugs in identical experimental models was not available in the search results. The provided data offers a foundational understanding of D3G's own profile, which is the first step for researchers considering such a comparison.

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## References

1. Anthocyanins: From Natural Colorants to Potent Anticancer ... [pmc.ncbi.nlm.nih.gov]
2. Delphinidin and Its Glycosides' War on Cancer [mdpi.com]
3. Anthocyanins, delphinidin-3-O-glucoside and cyanidin-3- ... [pmc.ncbi.nlm.nih.gov]
4. Delphinidin 3-glucoside chloride | Apoptosis | EGFR [targetmol.com]
5. Delphinidin 3-O-glucoside chloride - EGFR [medchemexpress.com]
6. Apoptosis Protocols - USF Health - University of South Florida [health.usf.edu]
7. Delphinidin-3-Glucoside Protects against Oxidized Low ... [journals.plos.org]

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